

# Technical Guide: Physicochemical Properties of 4,4-Dimethyl-2-methylene-1-pentanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4-Dimethyl-2-methylene-1-pentanol

Cat. No.: B1606179

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4,4-Dimethyl-2-methylene-1-pentanol** is a primary allylic alcohol with the molecular formula  $C_8H_{16}O$ .<sup>[1][2]</sup> Its structure, featuring a neopentyl group adjacent to a methylene-substituted carbon, suggests unique steric and electronic properties that may be of interest in various chemical syntheses. This technical guide provides a summary of the available physicochemical data for this compound and outlines standardized experimental protocols for its characterization. Due to the limited availability of experimentally determined data for this specific molecule, this guide also includes generalized methodologies for determining key physical properties, which can be applied to this and other novel chemical entities.

## Physicochemical Properties

Quantitative experimental data for **4,4-Dimethyl-2-methylene-1-pentanol** is not extensively reported in the scientific literature. The following table summarizes the available computed and limited experimental data. It is important to note that some data corresponds to the synonym "1-Pentanol, 4-methyl-2-methylene-".

Property	Value	Data Type	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	-	[1][2]
Molecular Weight	128.21 g/mol	Computed	[1]
Boiling Point	Approx. 134–135 °C	Experimental	[3]
Melting Point	-90 °C	Experimental	[3]
Density	Approx. 0.82 g/mL	Experimental	[3]
Solubility	Soluble in water and most organic solvents	Experimental	[3]
XLogP3	2.4	Computed	[1]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **4,4-Dimethyl-2-methylene-1-pentanol** are not available in the cited literature. Therefore, this section provides generalized, standard laboratory procedures for the determination of boiling point, melting point, density, and solubility for a liquid organic compound.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a novel compound like **4,4-Dimethyl-2-methylene-1-pentanol**, a micro-boiling point determination method is often employed to conserve material.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)

- Sample of **4,4-Dimethyl-2-methylene-1-pentanol**

Procedure:

- A small volume (a few drops) of the liquid sample is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer and immersed in the heating bath.
- The bath is heated gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to enter the capillary tube.

## Determination of Density

The density of a liquid is its mass per unit volume. A pycnometer is commonly used for the precise determination of the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Constant temperature water bath
- Sample of **4,4-Dimethyl-2-methylene-1-pentanol**

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on the analytical balance.

- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
- The filled pycnometer is weighed.
- The pycnometer is then emptied, cleaned, dried, and filled with a reference liquid of known density (e.g., distilled water).
- The pycnometer filled with the reference liquid is weighed.
- All weighings should be performed at a constant, recorded temperature, typically maintained by a water bath.
- The density of the sample is calculated using the formula:  $\text{Density\_sample} = (\text{Mass\_sample} / \text{Mass\_reference}) * \text{Density\_reference}$

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of **4,4-Dimethyl-2-methylene-1-pentanol** can be qualitatively and quantitatively assessed in various solvents.

### Qualitative Procedure:

- Take a small, measured amount of the sample (e.g., 10 mg) and place it in a test tube.
- Add a small, measured volume of the solvent (e.g., 1 mL) to the test tube.
- Agitate the mixture and observe if the solute dissolves completely.
- If the solute dissolves, it is considered soluble. If not, it is sparingly soluble or insoluble.
- This can be repeated with a range of solvents (e.g., water, ethanol, diethyl ether, acetone, toluene) to determine its solubility profile.

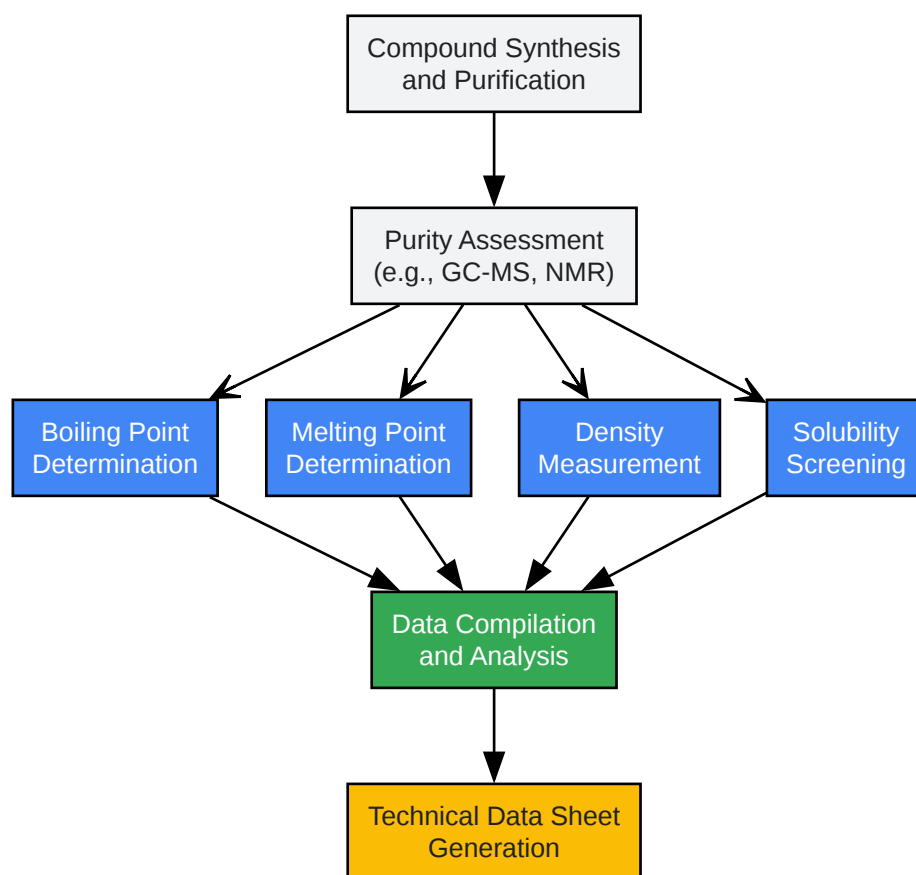
### Quantitative Procedure (e.g., Shake-Flask Method):

- An excess amount of the solute is added to a known volume of the solvent in a flask.

- The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved solute.
- A known volume of the filtrate is taken, and the solvent is evaporated.
- The mass of the remaining solute is determined, and the solubility is calculated in terms of mass per unit volume (e.g., g/L or mg/mL).

## Logical Workflow

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a novel chemical compound like **4,4-Dimethyl-2-methylene-1-pentanol**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Characterization.

As no specific signaling pathways involving **4,4-Dimethyl-2-methylene-1-pentanol** have been identified in the literature, this workflow provides a logical representation of the experimental process for its physical characterization. This process begins with the synthesis and purification of the compound, followed by an assessment of its purity. Subsequently, key physical properties such as boiling point, melting point, density, and solubility are determined. The collected data is then compiled and analyzed to generate a comprehensive technical data sheet.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4,4-Dimethyl-2-methylene-1-pentanol | C<sub>8</sub>H<sub>16</sub>O | CID 78086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Buy 1-Pentanol, 4-methyl-2-methylene- (EVT-12079863) [evitachem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4,4-Dimethyl-2-methylene-1-pentanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606179#physical-properties-of-4-4-dimethyl-2-methylene-1-pentanol]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)